

An In-Depth Technical Guide to the Thermochemical Properties of Ortho-Alkoxy Anilines

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Compound of Interest

Compound Name: 2-[(2-Methylpentyl)oxy]aniline

CAS No.: 946682-13-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the thermochemical properties of ortho-alkoxy anilines, a class of compounds of significant interest in pharmaceutical and materials science. Authored from the perspective of a Senior Application Scientist, this document synthesizes fundamental principles with practical, field-proven insights into the experimental and computational methodologies used to characterize these molecules. The unique structural feature of ortho-alkoxy anilines, the proximate amino and alkoxy groups, gives rise to intramolecular interactions that profoundly influence their chemical behavior and reactivity. Understanding these thermochemical properties is paramount for predicting molecular stability, reaction energetics, and designing novel molecular entities with desired functionalities.

The Significance of Thermochemical Data in Drug Discovery and Development

In the realm of drug development, a thorough understanding of a molecule's thermochemical properties is not merely academic; it is a critical component of risk assessment and process optimization. Key parameters such as the enthalpy of formation ($\Delta_f H^\circ$), bond dissociation energies (BDEs), and gas-phase acidity/basicity provide a quantitative foundation for:

- **Predicting Reaction Energetics:** Knowledge of the enthalpy of formation of reactants and products allows for the calculation of reaction enthalpies, indicating whether a process will be exothermic or endothermic. This is crucial for ensuring the safety and scalability of synthetic routes.
- **Assessing Molecular Stability:** Bond dissociation energies offer a direct measure of the strength of specific chemical bonds within a molecule. This information is vital for identifying potential liabilities for degradation under thermal or photochemical stress.
- **Understanding Metabolic Pathways:** The relative strengths of C-H, N-H, and C-N bonds can provide insights into the likely sites of metabolic transformation by enzymes such as cytochrome P450s.
- **Optimizing Crystal Packing and Polymorphism:** Intermolecular forces, which are influenced by the same electronic effects that govern thermochemical properties, play a central role in crystallization and the formation of different polymorphic forms, impacting solubility and bioavailability.

The ortho-alkoxy aniline scaffold is a common motif in pharmacologically active compounds. The interplay between the electron-donating alkoxy group and the amino group, mediated by their ortho-positioning, introduces a layer of complexity that necessitates a detailed thermochemical analysis.

The "Ortho Effect" and Intramolecular Hydrogen Bonding: A Defining Feature

A central theme in the thermochemistry of ortho-alkoxy anilines is the so-called "ortho effect," a collection of steric and electronic interactions that differentiate their properties from their meta- and para-isomers. A key contributor to this effect is the potential for the formation of an intramolecular hydrogen bond (IHB) between the amino group's hydrogen and the oxygen of the alkoxy group.

Caption: Intramolecular Hydrogen Bond in an ortho-alkoxy aniline.

This IHB can have a significant impact on various thermochemical properties:

- **Increased Thermodynamic Stability:** The formation of a stable six-membered ring through hydrogen bonding lowers the overall energy of the molecule, leading to a more negative enthalpy of formation compared to isomers where such an interaction is not possible.
- **Altered Acidity and Basicity:** The involvement of the N-H proton in the IHB can decrease its availability for deprotonation, thereby lowering the gas-phase acidity. Conversely, the electron-donating nature of the alkoxy group increases the electron density on the nitrogen, which would typically increase basicity. The net effect on basicity is a balance of these opposing factors.
- **Modified Bond Strengths:** The IHB can influence the N-H bond dissociation energy. The partial delocalization of the nitrogen lone pair into the hydrogen bond can slightly weaken the N-H bond, making it more susceptible to homolytic cleavage.

Key Thermochemical Properties and Their Determination

Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation is a cornerstone of thermochemistry, representing the heat change when one mole of a compound is formed from its constituent elements in their standard states.

Experimental Determination: Combustion Calorimetry

Combustion calorimetry is the classic experimental technique for determining the enthalpy of formation of organic compounds. The principle is to completely combust a known mass of the substance in a high-pressure oxygen atmosphere within a sealed container (a "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change is precisely measured.

Protocol: Bomb Calorimetry for an Ortho-Alkoxy Aniline

- **Sample Preparation:** A precisely weighed pellet (typically 0.5 - 1.0 g) of the high-purity ortho-alkoxy aniline is placed in a crucible inside the bomb calorimeter.
- **Bomb Assembly:** The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm. A small, known amount of water is added to the bomb to ensure that all water formed during combustion is in the liquid state.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The temperature of the water is monitored with a high-precision thermometer.
- **Ignition and Data Acquisition:** The sample is ignited via a fuse wire. The temperature of the water is recorded at regular intervals before, during, and after combustion until a steady final temperature is reached.
- **Calculation of Enthalpy of Combustion:** The heat capacity of the calorimeter (Ccal) is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid. The enthalpy of combustion of the sample ($\Delta_c H^\circ$) is then calculated using the formula:

$$\Delta_c H^\circ = (C_{cal} * \Delta T) / n$$

where ΔT is the corrected temperature rise and n is the number of moles of the sample.

- **Calculation of Enthalpy of Formation:** The standard enthalpy of formation ($\Delta_f H^\circ$) is then calculated from the enthalpy of combustion using Hess's Law, incorporating the known standard enthalpies of formation of CO₂ and H₂O.

Self-Validation: The protocol's integrity is maintained by ensuring complete combustion, which can be verified by the absence of soot in the bomb after the experiment and by analyzing the gaseous products for any uncombusted material. The use of a certified standard for calibration is also a critical validation step.

Computational Determination: Quantum Chemical Methods

Quantum chemical calculations, particularly high-level composite methods like G3(MP2)//B3LYP, provide a powerful tool for predicting enthalpies of formation. These methods

approximate the solution to the Schrödinger equation to determine the electronic energy of a molecule, from which the enthalpy of formation can be derived using isodesmic or atomization energy approaches.

Caption: Workflow for computational determination of enthalpy of formation.

Bond Dissociation Energies (BDEs)

The N-H and C-N bond dissociation energies are critical for understanding the stability of ortho-alkoxy anilines and their propensity for radical-mediated reactions.

Experimental Determination: Photoacoustic Calorimetry

Photoacoustic calorimetry is a sensitive technique for measuring the enthalpy of reactions, including bond homolysis, in solution. It relies on the photoacoustic effect, where the absorption of light by a sample leads to localized heating and the generation of an acoustic wave.

Protocol: Photoacoustic Calorimetry for N-H BDE

- **Sample Preparation:** A solution of the ortho-alkoxy aniline and a photosensitizer (e.g., a ketone) in a suitable solvent is prepared.
- **Laser Excitation:** The solution is irradiated with a short laser pulse of a wavelength absorbed by the photosensitizer.
- **Radical Generation:** The excited photosensitizer abstracts a hydrogen atom from the N-H bond of the aniline, generating an aniliny radical and a ketyl radical.
- **Acoustic Wave Detection:** The heat released during the radical formation and subsequent reactions generates a pressure wave that is detected by a sensitive microphone.
- **Data Analysis:** The amplitude of the photoacoustic signal is proportional to the heat released. By comparing the signal from the sample to that of a calorimetric reference with a known heat release, the enthalpy of the hydrogen abstraction reaction can be determined. From this, the N-H BDE can be calculated using a thermochemical cycle.

Self-Validation: The choice of photosensitizer and solvent is crucial to ensure a clean hydrogen abstraction reaction without side reactions. The linearity of the photoacoustic signal with laser

energy should be confirmed.

Computational Determination: BDEs can be calculated as the enthalpy difference between the parent molecule and the resulting radicals after bond cleavage. DFT methods, such as B3LYP with a suitable basis set (e.g., 6-311+G(d,p)), are commonly employed for these calculations.

Gas-Phase Acidity and Basicity (Proton Affinity)

Gas-phase acidity refers to the enthalpy change for the deprotonation of a molecule, while gas-phase basicity (or proton affinity) is the negative of the enthalpy change for the protonation of a molecule. These properties are intrinsic measures of a molecule's acidic and basic character, free from solvent effects. For ortho-alkoxy anilines, the primary site of protonation is the nitrogen atom of the amino group.

Experimental Determination: Mass Spectrometry Techniques

Techniques such as Fourier Transform Ion Cyclotron Resonance (FT-ICR) mass spectrometry and tandem mass spectrometry are used to measure gas-phase acidities and basicities. The general approach involves bracketing the unknown acidity or basicity between that of reference compounds with known values.

Protocol: Bracketing Method for Proton Affinity

- **Ion Generation:** The ortho-alkoxy aniline is introduced into the mass spectrometer and ionized, often by chemical ionization to produce the protonated molecule $[M+H]^+$.
- **Ion-Molecule Reactions:** The protonated aniline is allowed to react with a series of reference bases (B) with known proton affinities.
- **Observation of Proton Transfer:** If proton transfer occurs from the protonated aniline to the reference base ($[M+H]^+ + B \rightarrow M + [B+H]^+$), the proton affinity of the aniline is lower than that of the reference base. If no reaction occurs, the proton affinity of the aniline is higher.
- **Bracketing:** By observing the reactivity with a range of reference bases, the proton affinity of the ortho-alkoxy aniline can be "bracketed" within a narrow range.

Self-Validation: The use of a well-calibrated set of reference compounds with accurately known proton affinities is essential for the validity of this method.

Computational Determination: Proton affinities are calculated as the enthalpy difference between the protonated and neutral species at 298 K. High-level quantum chemical calculations are required for accurate predictions.

Data Summary and Analysis

The following table summarizes representative thermochemical data for ortho-methoxyaniline (o-anisidine), a model compound for this class. It is important to note that experimental data for a wide range of ortho-alkoxy anilines is sparse in the literature, highlighting an area for future research.

Property	o-Anisidine (2-Methoxyaniline)	Aniline (for comparison)
Enthalpy of Formation (gas, 298 K)	-37.7 ± 3.0 kJ/mol (estimated)	86.8 ± 0.7 kJ/mol ^[1]
N-H Bond Dissociation Energy	~ 350 kJ/mol (estimated)	368 ± 4 kJ/mol
Gas-Phase Basicity (Proton Affinity)	~ 900 kJ/mol (estimated)	882.5 kJ/mol
pKa of conjugate acid	4.53 ^[2]	4.63

Note: Estimated values are based on computational studies and trends observed for related compounds, as direct experimental values are not readily available in the literature.

The estimated enthalpy of formation for o-anisidine is significantly lower (more negative) than that of aniline, reflecting the stabilizing effect of the methoxy group and the intramolecular hydrogen bond. The N-H bond dissociation energy is estimated to be slightly lower than in aniline, which can be attributed to the influence of the IHB. The gas-phase basicity is predicted to be slightly higher than that of aniline due to the electron-donating effect of the methoxy group. The pKa of the conjugate acid of o-anisidine is slightly lower than that of aniline, which is a manifestation of the "ortho effect" in solution, where steric hindrance to solvation of the anilinium ion can decrease its stability.

Conclusion and Future Directions

The thermochemical properties of ortho-alkoxy anilines are dictated by a delicate balance of electronic and steric effects, with the intramolecular hydrogen bond playing a pivotal role. This guide has outlined the key thermochemical parameters and the experimental and computational methodologies for their determination.

A significant challenge in this field is the scarcity of comprehensive experimental data for a homologous series of ortho-alkoxy anilines. Such data would be invaluable for developing robust quantitative structure-property relationships (QSPRs) to predict the thermochemical behavior of new derivatives. Further research combining high-precision calorimetry, advanced mass spectrometry techniques, and high-level computational chemistry is needed to build a more complete and predictive understanding of this important class of molecules. This knowledge will undoubtedly accelerate the rational design of new pharmaceuticals and functional materials.

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